

Elimusertib hydrochloride stability and storage conditions

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Compound of Interest

Compound Name: *Elimusertib hydrochloride*

Cat. No.: *B8067878*

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Elimusertib Hydrochloride: Technical Support Center

This technical support center provides essential information on the stability and storage of **Elimusertib hydrochloride**, alongside troubleshooting guides and frequently asked questions to support researchers, scientists, and drug development professionals in their experimental work.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **Elimusertib hydrochloride**?

A1: Solid **Elimusertib hydrochloride** is stable when stored under appropriate conditions. For long-term storage, it is recommended to keep the powder at -20°C for up to 3 to 4 years. For shorter durations, storage at 4°C is acceptable for up to 6 months. The compound should be stored in a tightly sealed container in a dry, cool, and well-ventilated place.

Q2: How should I prepare and store stock solutions of **Elimusertib hydrochloride**?

A2: Dimethyl sulfoxide (DMSO) is the most common solvent for preparing stock solutions. **Elimusertib hydrochloride** is soluble in DMSO at concentrations up to 82 mg/mL. For long-term storage, stock solutions in DMSO can be kept at -80°C for up to 2 years or at -20°C for up

to 1 year. It is advisable to aliquot the stock solution to avoid repeated freeze-thaw cycles. Use fresh, anhydrous DMSO, as absorbed moisture can reduce the solubility of the compound.

Q3: What is the stability of **Elimusertib hydrochloride** in aqueous solutions?

A3: Information regarding the long-term stability of **Elimusertib hydrochloride** in aqueous solutions is limited, and it is generally recommended to prepare aqueous working solutions fresh on the day of use. For in vivo studies, formulations often involve co-solvents like PEG300 and Tween-80 in addition to an aqueous vehicle, and these should also be prepared freshly.

Q4: Is **Elimusertib hydrochloride** sensitive to light?

A4: While specific photostability studies are not widely available, a study on the stability of Elimusertib in human plasma was conducted under ambient light conditions for 4 hours without significant degradation. However, as a general laboratory practice for chemical compounds, it is prudent to protect solutions from direct, prolonged exposure to light.

Stability and Storage Data Summary

The following tables summarize the available quantitative data on the stability and storage of **Elimusertib hydrochloride**.

Table 1: Storage Conditions for Solid **Elimusertib Hydrochloride**

Storage Temperature	Recommended Duration	Source
-20°C	≥ 4 years	
-20°C	3 years	
4°C	6 Months	

Table 2: Stability of **Elimusertib Hydrochloride** Stock Solutions in DMSO

Storage Temperature	Duration	Stability	Source
Room Temperature	6 hours	100.8%	
-20°C	1 year	Stable	
-80°C	12 months	91.8%	
-80°C	2 years	Stable	

Table 3: Stability in Human Plasma

Condition	Duration	Stability	Source
3 Freeze-Thaw Cycles (-80°C to RT)	N/A	100.1% - 101.1%	
Benchtop (Room Temperature)	4 hours	102.0% - 105.2%	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Materials:
 - Elimusertib hydrochloride** powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes or vials
 - Calibrated pipette
- Procedure:
 - Equilibrate the vial of **Elimusertib hydrochloride** powder to room temperature before opening to prevent condensation of moisture.

2. Weigh the required amount of **Elimusertib hydrochloride** powder. The molecular weight of **Elimusertib hydrochloride** is 411.89 g/mol .
3. Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mM.
4. Vortex or sonicate the solution to ensure complete dissolution.
5. Aliquot the stock solution into smaller volumes in sterile, tightly sealed tubes for storage at -20°C or -80°C.

Protocol 2: Preparation of an Aqueous Working Solution for In Vitro Assays

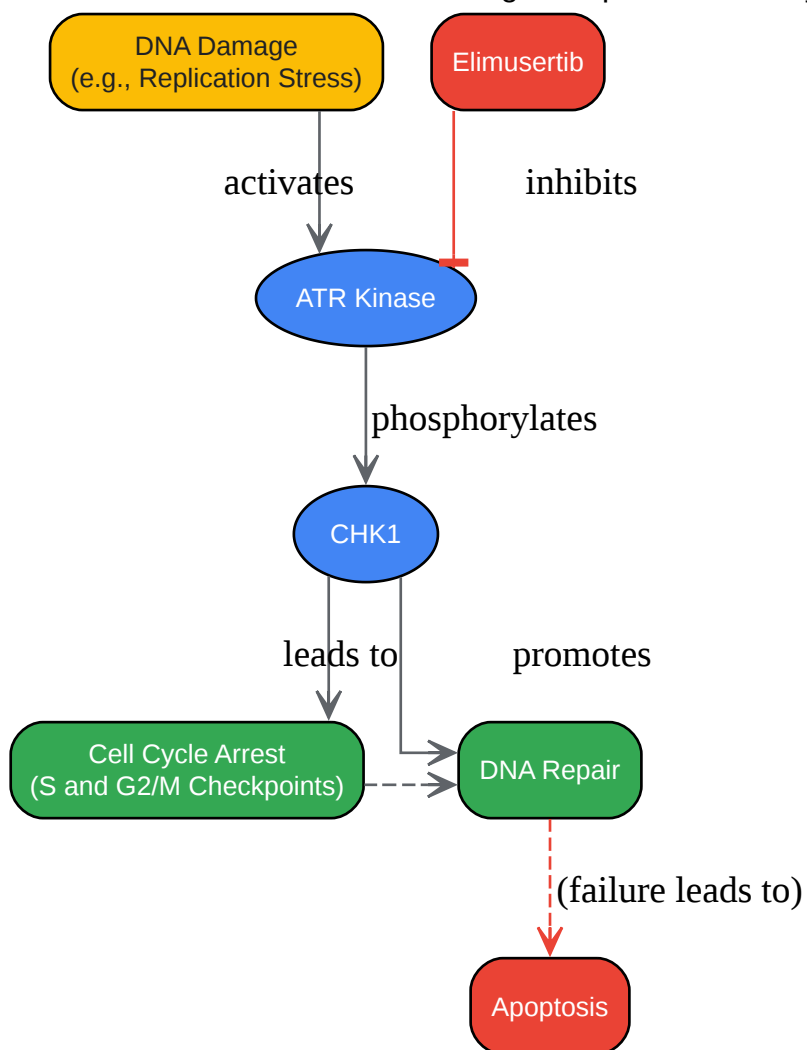
- Materials:
 - 10 mM **Elimusertib hydrochloride** stock solution in DMSO
 - Sterile cell culture medium or phosphate-buffered saline (PBS)
 - Sterile tubes
- Procedure:
 1. Thaw an aliquot of the 10 mM stock solution at room temperature.
 2. Perform a serial dilution of the stock solution with the appropriate sterile aqueous buffer (e.g., cell culture medium, PBS) to achieve the desired final concentration for your experiment.
 3. Ensure that the final concentration of DMSO in the working solution is low enough to not affect the cells (typically $\leq 0.1\%$).
 4. Prepare the working solution fresh for each experiment and do not store it for extended periods.

Troubleshooting Guide

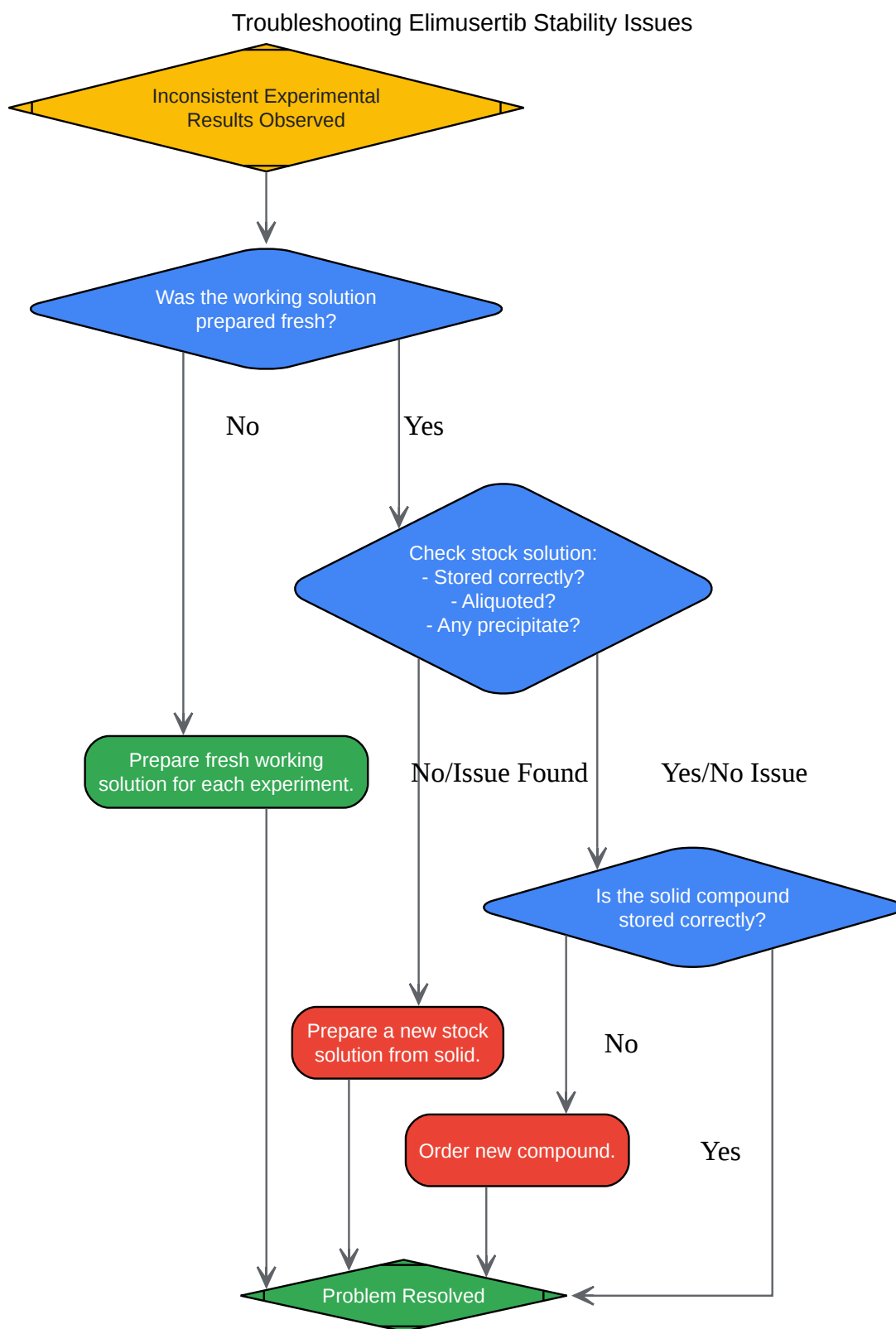
Issue	Possible Cause	Recommended Action
Precipitation in stock solution upon storage	- Supersaturated solution- Moisture absorption by DMSO	- Gently warm the solution and vortex to redissolve.- Use fresh, anhydrous DMSO for solution preparation.- Ensure vials are tightly sealed.
Inconsistent experimental results	- Degradation of working solution- Inaccurate concentration of stock solution	- Prepare fresh aqueous working solutions for each experiment.- Avoid repeated freeze-thaw cycles of the stock solution by preparing aliquots.- Regularly check the calibration of pipettes and balances.
Cloudiness in aqueous working solution	- Poor solubility in the aqueous buffer	- Ensure the final DMSO concentration is sufficient to maintain solubility, but non-toxic to cells.- Consider using a different buffer system if compatible with your assay.

Visualizations

Elimusertib's Role in the DNA Damage Response Pathway

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Caption: Elimusertib inhibits ATR kinase, a key regulator of the DNA damage response.



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Caption: A workflow for troubleshooting stability-related experimental issues with Elimusertib.

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